

NMR Spectroscopic Analysis of (2-Nitroethenyl)cyclopropane: A Comparative Analytical Guide

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Compound of Interest

Compound Name: (2-Nitroethenyl)cyclopropane

CAS No.: 1175052-41-1

Cat. No.: B3039542

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Executive Summary & Scientific Context

(2-Nitroethenyl)cyclopropane (also known as

-cyclopropyl nitroethylene) is a high-value intermediate in the synthesis of cyclopropyl-containing amines and heterocycles, which are privileged scaffolds in modern drug discovery (e.g., certain antiretrovirals and kinase inhibitors).

The structural integrity of this Michael acceptor is defined by two critical parameters:

- **Geometric Isomerism:** The trans () isomer is thermodynamically favored and typically required for stereoselective downstream reactions, whereas the cis () isomer is often considered a process impurity.
- **Conjugative Integrity:** The electronic communication between the strained cyclopropane ring and the nitroalkene

-system (bisected vs. perpendicular conformation) significantly influences reactivity.

This guide provides a comparative analysis of NMR techniques to definitively characterize this molecule, distinguishing it from synthetic byproducts (e.g.,

-nitroalcohols) and geometric isomers.

Comparative Analysis: Structural Determination Strategies

The following table compares the efficacy of different NMR modalities in resolving the specific analytical challenges posed by **(2-Nitroethenyl)cyclopropane**.

Table 1: Comparative Efficacy of NMR Modalities

Analytical Challenge	1D H NMR ()	1D H NMR ()	2D NOESY/ROESY	1D C NMR
E vs. Z Determination	Superior. Clean resolution of vinyl coupling constants ().	Good. Solvent viscosity may broaden multiplets, obscuring fine splitting.	Definitive. Spatial correlations confirm geometry if values are ambiguous.	Moderate. Relies on -gauche effect; less direct than H -coupling.
Trace Impurity Detection	Moderate. Overlap of cyclopropane multiplets with aliphatic impurities.	High. Distinct separation of labile protons (e.g., residual OH from Henry reaction).	Low. Sensitivity is generally insufficient for <1% impurities.	Low. Low sensitivity; quaternary carbons (nitro-bearing) relax slowly.
Conformational Analysis	Low. Cannot distinguish s-cis/s-trans rotamers easily.	Low.	High. Cross-peaks between ring protons and vinyl protons reveal rotamer population.	N/A

Detailed Spectroscopic Characterization

The Diagnostic "Fingerprint" (E-Isomer)

The definitive identification of the desired (

)-(2-nitroethenyl)cyclopropane relies on the large coupling constant across the double bond.

- Vinyl Region (

6.5 – 7.5 ppm):

- -Proton (, near): Appears most downfield (~7.10 ppm) due to the strong electron-withdrawing nitro group.
- -Proton (, near Ring): Appears upfield relative to (~6.60 ppm).
- Coupling (): For the -isomer, . For the -isomer, . This is the primary "Go/No-Go" quality attribute.
- Cyclopropyl Region (0.6 – 1.8 ppm):
 - Methine (): A complex multiplet (~1.6 ppm) showing coupling to the vinyl and the ring methylenes.
 - Methylenes (): Distinctive high-field multiplets (0.7 – 1.2 ppm). Note that the magnetic anisotropy of the cyclopropane ring shields these protons significantly.^[1]

Solvent Selection Logic

- Routine QC (

): Preferred for sharp lines and resolution of the vinyl coupling constants.

- Process Development (

): Essential if the sample contains the hydrated intermediate (

-nitroalcohol).

prevents proton exchange, allowing the observation of the -OH doublet, quantifying the incomplete dehydration step in the Henry reaction.

Experimental Protocol: Self-Validating Purity Assay

This protocol is designed to be self-validating; the integration of the vinyl region must match the integration of the cyclopropane ring (Ratio 1:1:5). Deviations indicate peak overlap or paramagnetic impurities.

Materials

- Solvent:

(99.8% D) with 0.03% v/v TMS (Tetramethylsilane) as internal reference.

- Tube: 5mm precision NMR tube (Wilmad 507-PP or equivalent).
- Instrument: 400 MHz or higher (600 MHz recommended for resolving cyclopropyl multiplets).

Step-by-Step Workflow

- Sample Preparation:
 - Weigh 10-15 mg of the product.
 - Dissolve in 0.6 mL
 - .
 - Critical: Filter the solution through a cotton plug within a glass pipette directly into the NMR tube to remove suspended inorganic salts (e.g., from drying), which cause line broadening.

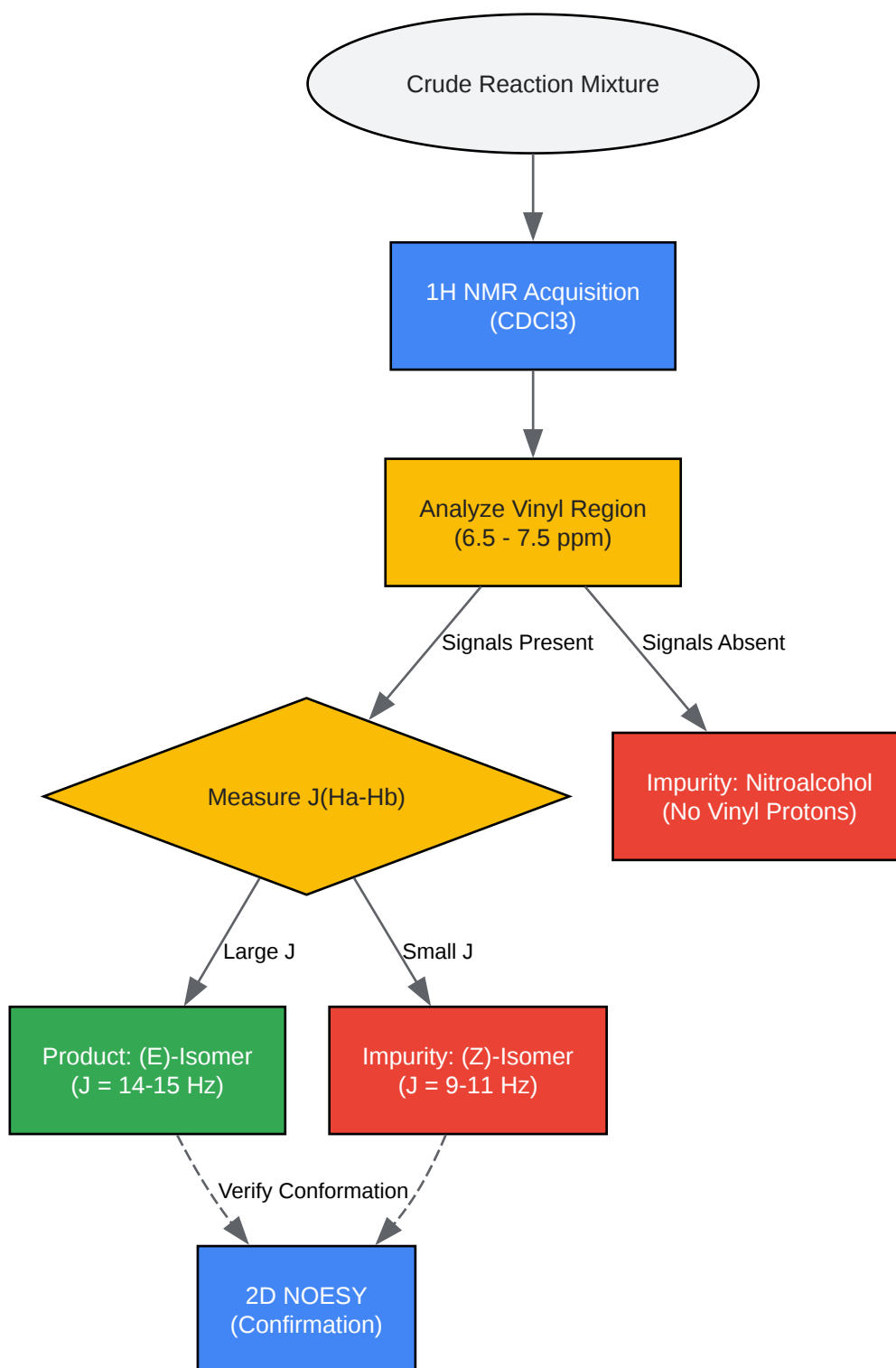
- Acquisition Parameters (Standard ^1H):
 - Pulse Angle:
(ensures accurate integration).
 - Relaxation Delay (
): Set to
of the longest relaxing proton. For the vinyl proton near the nitro group, set
to ensure quantitative accuracy.
 - Spectral Width: -2 to 14 ppm.
 - Scans: 16 (sufficient for >10mg sample).
- Processing & Validation:
 - Phasing: Apply manual phasing. Autophase often fails on the broad base of the nitro-vinyl signal.
 - Integration:
 - Calibrate the Vinyl
-proton (approx 7.1 ppm) to 1.00 H.
 - Check 1: The Vinyl
-proton should integrate to 1.00 H (
0.02).
 - Check 2: The total Cyclopropyl region (0.5 - 2.0 ppm) should integrate to 5.00 H.
 - Check 3: Measure
. [2] If

, the batch contains significant

-isomer.

Visualization: Structural Assignment Logic

The following diagram illustrates the logical workflow for distinguishing the product from its precursors and isomers using the data described above.



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Figure 1: Decision tree for the stereochemical assignment of **(2-Nitroethenyl)cyclopropane** based on scalar coupling constants (

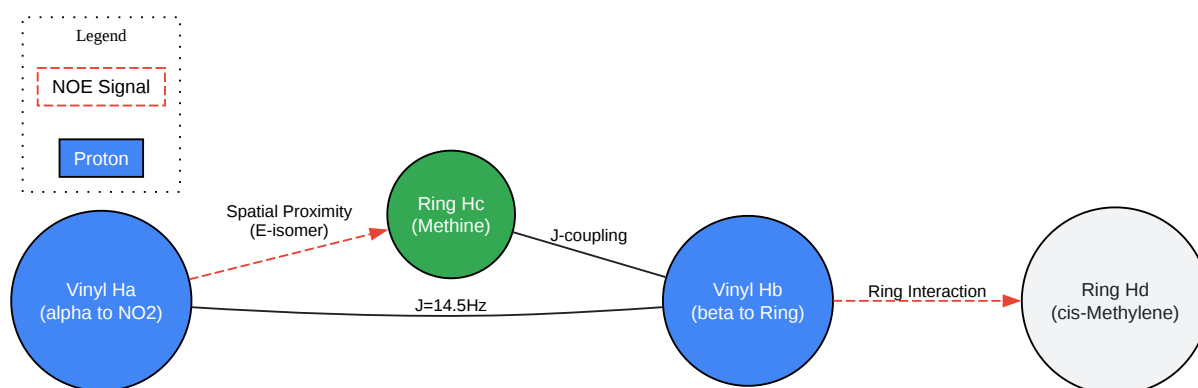
).

Advanced Mechanistic Insight: The NOE Pathway

To understand the spatial arrangement (essential for docking studies), we utilize the Nuclear Overhauser Effect (NOE).

- s-trans Conformation: The double bond is trans to the cyclopropane methine C-H bond.
- s-cis Conformation: The double bond is cis to the cyclopropane methine C-H bond.

The diagram below visualizes the specific NOE correlations observed in the desired (E)-s-trans conformer, which is typically the global minimum energy state.



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Figure 2: Key NOE correlations. In the (E)-isomer, the

-vinyl proton (

) shows a strong spatial correlation to the cyclopropyl methine (

), confirming the trans-geometry.

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Sources

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